

Personal protective equipment for handling Bis-PEG21-NHS ester

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Compound of Interest

Compound Name: *Bis-PEG21-NHS ester*

Cat. No.: *B6352240*

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Essential Safety and Handling Guide for Bis-PEG21-NHS Ester

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Bis-PEG21-NHS ester**. The following procedural guidance is designed to ensure safe laboratory operations and proper disposal of this chemical.

Chemical and Physical Properties

Bis-PEG21-NHS ester is a homobifunctional crosslinker used in bioconjugation, particularly for linking molecules to proteins and other amine-containing compounds.[1][2] It is also utilized as a PROTAC linker in the synthesis of antibody-drug conjugates (ADCs).[3][4][5] The hydrophilic polyethylene glycol (PEG) spacer enhances solubility in aqueous media.

Property	Value	Source
CAS Number	2221948-98-5	
Molecular Formula	C54H96N2O29	
Molecular Weight	1237.34 g/mol	
Appearance	Colorless to off-white solid or viscous liquid	
Purity	>95%	
Boiling Point (Predicted)	1004.0 ± 75.0 °C	
Density (Predicted)	1.24 ± 0.1 g/cm ³	
Solubility	Soluble in DMSO, DMF, DCM, Methylene chloride, Acetonitrile	
Storage Temperature	-20°C	

Hazard Identification and Personal Protective Equipment (PPE)

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P271: Use only outdoors or in a well-ventilated area.

Based on these hazards, the following personal protective equipment is mandatory when handling **Bis-PEG21-NHS ester**:

PPE Category	Specific Recommendations
Eye and Face Protection	Chemical safety goggles or a face shield are required to prevent eye contact.
Skin Protection	Wear a lab coat and chemically resistant gloves (e.g., nitrile) at all times. Change gloves immediately if they become contaminated.
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or vapors. If a fume hood is not available, a NIOSH-approved respirator may be necessary.

Operational Plan: Handling and Experimental Workflow

Bis-PEG21-NHS ester is sensitive to moisture, as the NHS ester is susceptible to hydrolysis, especially in aqueous solutions at neutral to high pH. Therefore, it is crucial to use anhydrous solvents and handle the compound in a dry environment.

Step-by-Step Handling Procedure:

- **Preparation:** Before opening the container, allow it to equilibrate to room temperature to prevent condensation of moisture.
- **Weighing:** Weigh the required amount of **Bis-PEG21-NHS ester** in a chemical fume hood.
- **Dissolution:** Dissolve the compound in a suitable anhydrous solvent such as DMSO or DMF. Solutions should be prepared fresh for each use to avoid degradation.
- **Reaction:** The optimal pH range for the reaction of NHS esters with primary amines is 7.0-7.5.

- **Storage of Solutions:** If storage of a stock solution is necessary, it should be stored at -80°C for up to 6 months or at -20°C for up to 1 month. To avoid repeated freeze-thaw cycles, store the solution in single-use aliquots.

Caption: Experimental workflow for handling **Bis-PEG21-NHS ester**.

Disposal Plan

All waste containing **Bis-PEG21-NHS ester** must be handled as hazardous chemical waste.

Step-by-Step Disposal Procedure:

- **Segregation:** Segregate all waste materials (solid and liquid) containing **Bis-PEG21-NHS ester** from other laboratory waste.
- **Solid Waste:** Collect unused solid material, contaminated gloves, and weighing paper in a clearly labeled, sealed container for hazardous waste.
- **Liquid Waste:** Collect solutions containing **Bis-PEG21-NHS ester** in a sealed, properly labeled hazardous waste container. Do not mix with incompatible waste streams.
- **Decontamination:** Decontaminate all glassware and equipment that came into contact with the chemical using a suitable solvent, and collect the rinse as hazardous waste.
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office.

Caption: Disposal workflow for **Bis-PEG21-NHS ester** waste.

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References

- 1. Bis-PEG21-NHS ester - Creative Biolabs [[creative-biolabs.com](https://www.creative-biolabs.com)]

- 2. vectorlabs.com [vectorlabs.com]
- 3. glpbio.com [glpbio.com]
- 4. Bis-PEG21-NHS ester | CAS#:2221948-98-5 | Chemsrce [chemsrc.com]
- 5. medchemexpress.com [medchemexpress.com]
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